

Physical and chemical characteristics of 4-Methoxybutane-2-Thiol

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Compound of Interest

Compound Name: 4-Methoxybutane-2-Thiol

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An In-depth Technical Guide to 4-Methoxy-2-methyl-2-butanethiol

Disclaimer: This document provides a comprehensive overview of the physical and chemical characteristics of 4-methoxy-2-methyl-2-butanethiol. Initial searches for "**4-Methoxybutane-2-Thiol**" yielded limited specific results, while substantial data is available for the closely related compound, 4-methoxy-2-methyl-2-butanethiol. It is highly probable that this is the compound of interest. A chemical with the name "**4-Methoxybutane-2-thiol**" is listed with a molecular formula of C₅H₁₂OS, indicating it is a different substance, but further detailed information is not readily available[1].

This guide is intended for researchers, scientists, and professionals in drug development, focusing on the core physical and chemical properties, experimental protocols, and potential applications of 4-methoxy-2-methyl-2-butanethiol.

Chemical Identity and Structure

4-methoxy-2-methyl-2-butanethiol is a sulfur-containing organic compound.[2] It is classified as a dialkyl ether and an alkylthiol.[3] The presence of both a thiol (-SH) and an ether (-O-) functional group gives this molecule its unique chemical properties and characteristic odor.

IUPAC Name: 4-methoxy-2-methylbutane-2-thiol[3][4] Molecular Formula: C₆H₁₄OS[2][4][5][6][7] Molecular Weight: 134.24 g/mol [4][5][6][7][8] CAS Number: 94087-83-9[2][4][5][6]

Synonyms: 4-Methoxy-2-methylbutane-2-thiol, 2-Butanethiol, 4-methoxy-2-methyl-, 4-Methoxy-2-methyl-2-mercaptobutane[3][4][9]

Physical and Chemical Properties

The physical and chemical properties of 4-methoxy-2-methyl-2-butanethiol are summarized in the tables below.

Table 1: Physical Properties

Property	Value	Source
Appearance	Colorless to pale yellow liquid	[5][10]
Boiling Point	159.0 to 160.0 °C at 760 mm Hg	[4]
Density	0.907 to 0.923 g/mL at 25 °C	[10]
Refractive Index	1.445 to 1.455 at 20 °C	[10]
Flash Point	48.89 °C (120.00 °F) TCC	[10]
Solubility	Insoluble in water; soluble in ethanol and organic solvents	[4][5]
Odor	Sulfurous, black-currant, catty-mango scent	[10][11]
Odor Threshold	0.03-0.06 ppb in oil	[10]

Table 2: Chemical Properties and Descriptors

Property	Value	Source
XLogP3	1.3	[4]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	1	[3]
Rotatable Bond Count	3	[3]
Topological Polar Surface Area	9.23 Å ²	[3]
pKa (Strongest Acidic)	9.97	[3]
pKa (Strongest Basic)	-4.1	[3]

Reactivity and Chemical Behavior

The chemical behavior of 4-methoxy-2-methyl-2-butanethiol is primarily dictated by its thiol group, which is known for its nucleophilicity.[12] This allows the molecule to participate in a variety of chemical reactions, including oxidation and conjugation. The presence of the methoxy and methyl groups can influence the molecule's reactivity, potentially providing steric hindrance or altering its electronic properties. The thiol group's affinity for metals also makes it a candidate for applications in metal-organic frameworks (MOFs) and sensor technology.[12]

Experimental Protocols

While specific, detailed synthesis protocols are not extensively available in the provided search results, the general synthesis of multifunctional secondary thiols can be achieved through methods like the Michael addition pathway using an isothiuronium salt intermediate, followed by esterification.[13]

A common analytical method for the determination of 4-methoxy-2-methyl-2-butanethiol is Gas Chromatography-Mass Spectrometry (GC/MS).[12] An example of an HPLC method for its analysis is also available.[9]

Workflow for GC/MS Analysis

Below is a generalized workflow for the analysis of 4-methoxy-2-methyl-2-butanethiol using GC/MS, based on typical analytical procedures for volatile thiols.



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Caption: Generalized workflow for the analysis of 4-methoxy-2-methyl-2-butanethiol by GC/MS.

Applications and Biological Relevance

4-methoxy-2-methyl-2-butanethiol is primarily recognized for its potent aroma and is used in the flavor and fragrance industry.[10][11][12] It can be used to impart black-currant and tropical fruit notes to food and beverages.[11]

Due to its strong interaction with metals, it has potential applications as a chemical intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals, and in the development of chemical sensors.[12]

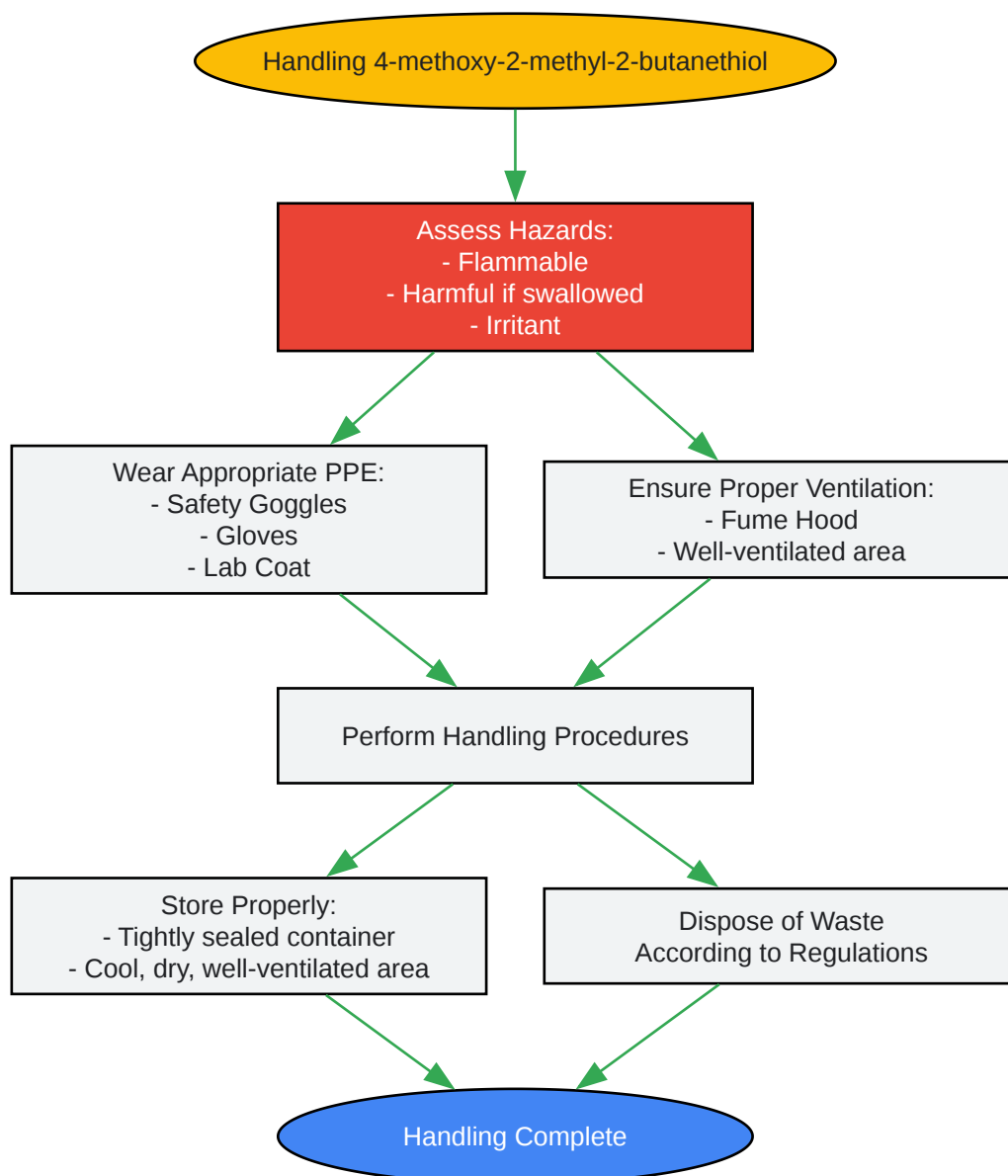
While no specific signaling pathways involving this molecule are detailed in the search results, its presence in some foods suggests it could be a potential biomarker for the consumption of those products.[3]

Safety and Handling

4-methoxy-2-methyl-2-butanethiol is a flammable liquid and vapor.[4] It is also harmful if swallowed and can cause irritation to the eyes, respiratory system, and skin.[4][10] Proper personal protective equipment (PPE), including gloves and safety goggles, should be used when handling this chemical, and work should be conducted in a well-ventilated area or fume hood.[11]

Logical Flow for Safe Handling

The following diagram illustrates the logical steps for the safe handling of 4-methoxy-2-methyl-2-butanethiol.



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